

Technical Grade Fluvalinate: A Comprehensive Examination of its Physicochemical Properties

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Compound of Interest

Compound Name: Fluvalinate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of technical grade **fluvalinate**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals involved in drug development and related fields. All quantitative data is summarized in structured tables for ease of comparison, and detailed methodologies for key experiments are provided.

Physicochemical Properties of Technical Grade Fluvalinate

Technical grade **fluvalinate** is a viscous, yellow to amber oil.^{[1][2]} It is a synthetic pyrethroid insecticide and acaricide used to control a variety of pests.^{[1][3]} The technical material is a mixture of stereoisomers.^[4] The active isomer, tau-**fluvalinate**, is often the primary component in commercial formulations.^{[4][5]}

The following table summarizes the key physical and chemical properties of technical grade **fluvalinate**.

Property	Value	Reference
Appearance	Viscous, yellow to amber oil	[1][2][6]
Molecular Formula	C ₂₆ H ₂₂ ClF ₃ N ₂ O ₃	[7][8]
Molecular Weight	502.91 g/mol	[7][9]
Boiling Point	>450 °C (extrapolated)	[2][7][10]
Melting Point	Not applicable (viscous oil at room temperature)	[10]
Vapor Pressure	<0.013 mPa at 25 °C	[1][2]
Water Solubility	Approximately 0.002 mg/L (2 ppb) at 25 °C	[1][11]
Solubility in Organic Solvents	Very soluble in organic solvents and aromatic hydrocarbons; slightly soluble in hexane.	[1][3][10]
Octanol-Water Partition Coefficient (log K _{ow})	3.8451 to >7.02	[1][2]
Density	Approximately 1.29 g/cm ³ at 25 °C	[2][7][10]

Purity and Impurities of Technical Grade Fluvalinate

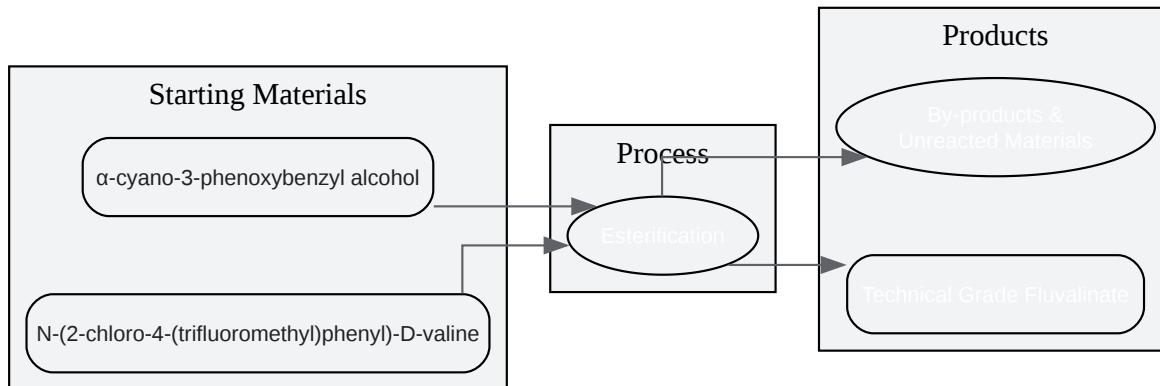
Technical grade **fluvalinate** typically has a purity of 90% or higher.[4] The manufacturing process can result in a variety of impurities. Understanding the impurity profile is critical for regulatory purposes and for assessing the toxicological properties of the technical material.

Typical Impurities in Technical Grade Fluvalinate[4][8]

- Stereoisomers: Different spatial arrangements of the **fluvalinate** molecule.
- Starting Materials: Unreacted precursors from the synthesis process.
- By-products: Compounds formed from side reactions during manufacturing.

- Degradation Products: Resulting from the breakdown of **fluvalinate** over time.

The synthesis of **fluvalinate** generally involves the esterification of N-(2-chloro-4-(trifluoromethyl)phenyl)-D-valine with α -cyano-3-phenoxybenzyl alcohol.[11]



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Simplified synthesis scheme of technical grade **fluvalinate**.

Experimental Protocols for Property Determination

The determination of the physicochemical properties of technical grade **fluvalinate** follows standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (US EPA) Office of Chemical Safety and Pollution Prevention (OCSPP).[2] [12][13]

Determination of Vapor Pressure (OECD Guideline 104)

The vapor pressure of a substance is a measure of its volatility. For a viscous liquid like **fluvalinate**, the gas saturation method is often employed.[14][15][16][17]

Methodology:

- A stream of an inert gas (e.g., nitrogen) is passed through or over the surface of the technical grade **fluvalinate** at a known and constant temperature and flow rate.

- The gas becomes saturated with the vapor of the substance.
- The amount of **fluvalinate** transported by the gas is determined by trapping it in a suitable solvent or on an adsorbent material.
- The trapped **fluvalinate** is then quantified using a sensitive analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- The vapor pressure is calculated from the amount of substance transported and the volume of gas passed through the system.

Determination of Water Solubility (Flask Method)

The water solubility of a substance is its ability to dissolve in water. Due to the low water solubility of **fluvalinate**, the flask method is a suitable approach.

Methodology:

- An excess amount of technical grade **fluvalinate** is added to a flask containing purified water.
- The flask is sealed and agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
- After equilibration, the mixture is centrifuged or filtered to remove undissolved **fluvalinate**.
- The concentration of **fluvalinate** in the clear aqueous phase is determined by a suitable analytical method, such as HPLC with UV detection or liquid chromatography-mass spectrometry (LC-MS).[\[18\]](#)

Determination of Octanol-Water Partition Coefficient (HPLC Method - OECD Guideline 117)

The octanol-water partition coefficient (K_{ow}) is a measure of a chemical's lipophilicity and is a key parameter in assessing its environmental fate and bioaccumulation potential. The HPLC method provides a rapid and reliable estimation of log K_{ow}.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Methodology:

- A high-performance liquid chromatograph is equipped with a reverse-phase column (e.g., C18).
- A series of reference compounds with known log Kow values are injected onto the column, and their retention times are measured.
- A calibration curve is constructed by plotting the logarithm of the retention time (log k) against the known log Kow values of the reference compounds.
- A sample of technical grade **fluvalinate** is then injected under the same chromatographic conditions, and its retention time is determined.
- The log Kow of **fluvalinate** is then calculated from its retention time using the calibration curve.

Stability Studies

Stability testing is crucial to determine the shelf-life of the technical material and its degradation behavior under various environmental conditions.

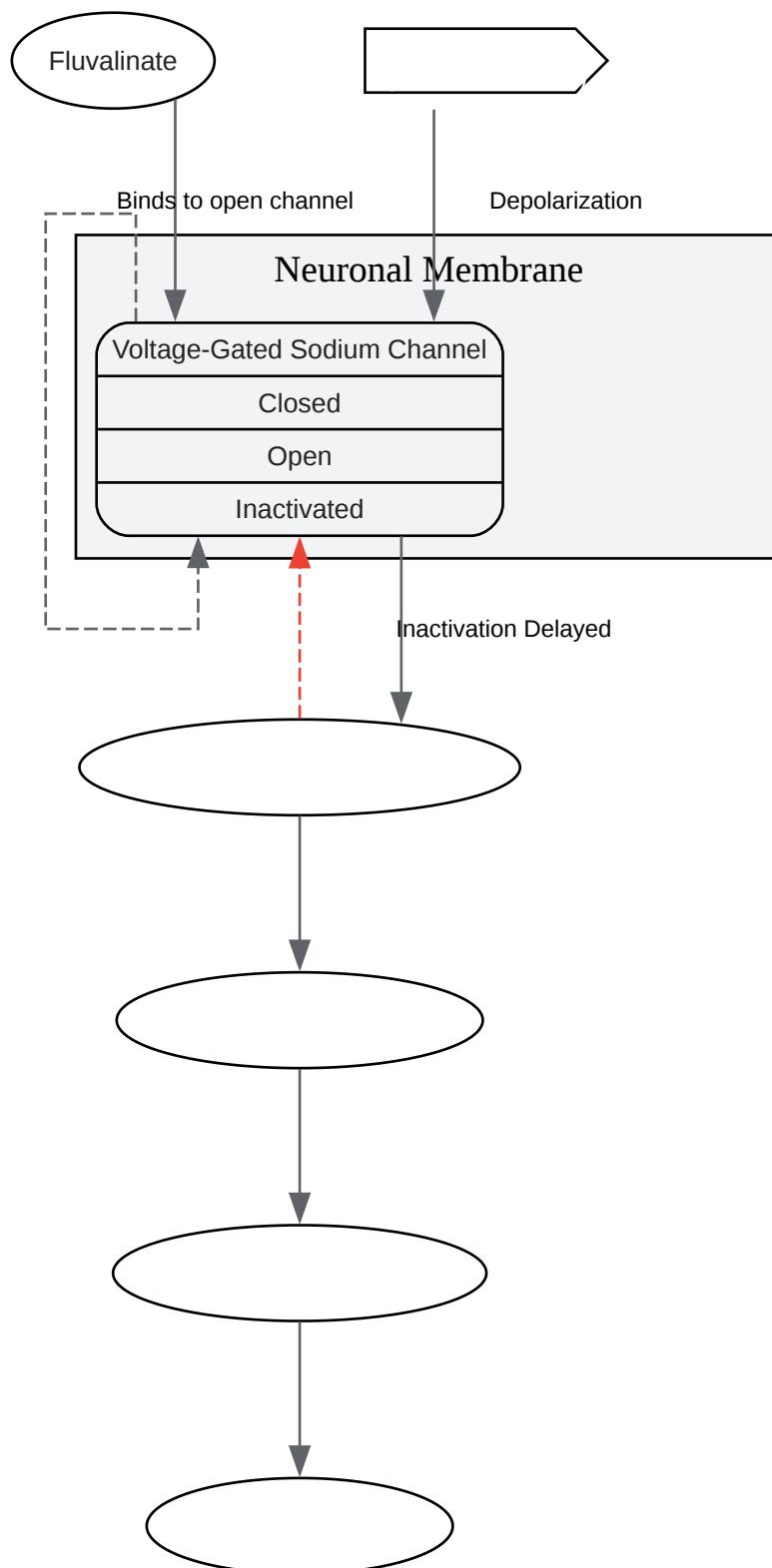
Methodology:

- Samples of technical grade **fluvalinate** are stored under controlled conditions of temperature, humidity, and light.
- Aliquots are withdrawn at specified time intervals.
- The concentration of the active ingredient and the formation of degradation products are monitored using a stability-indicating analytical method, typically HPLC or GC.[8][23][24]
- Hydrolytic stability is assessed by studying the degradation rate in buffered aqueous solutions at different pH values (e.g., pH 4, 7, and 9).
- Photostability is evaluated by exposing the substance to artificial light simulating sunlight.

Mode of Action: Modulation of Voltage-Gated Sodium Channels

Fluvalinate, like other pyrethroid insecticides, exerts its primary toxic effect by targeting the voltage-gated sodium channels (VGSCs) in the nervous systems of insects and mites.[\[5\]](#)[\[6\]](#)[\[10\]](#) [\[25\]](#) These channels are crucial for the propagation of nerve impulses.

Fluvalinate binds to the VGSCs, causing them to remain open for an extended period. This leads to a persistent influx of sodium ions into the neuron, resulting in repetitive nerve firing, paralysis, and ultimately the death of the pest.



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Mechanism of **fluvalinate** action on voltage-gated sodium channels.

This guide provides a foundational understanding of the physical and chemical properties of technical grade **fluvalinate**. For further in-depth research and specific applications, consulting the primary literature and regulatory documents is recommended.

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